

Navigating the Kinome: A Comparative Guide to ROCK Inhibitor Cross-Reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ROCK-IN-11

Cat. No.: B2649938

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The landscape of kinase inhibitors is ever-expanding, offering powerful tools to dissect cellular signaling and develop novel therapeutics. Among these, inhibitors of Rho-associated coiled-coil containing protein kinase (ROCK) have garnered significant attention for their potential in a range of diseases, from cardiovascular disorders to cancer. However, a critical consideration in their use is the degree of selectivity. Off-target effects can lead to confounding experimental results and undesirable clinical side effects.

This guide provides a comparative analysis of the cross-reactivity profiles of the highly selective ROCK inhibitor, GSK429286, against two widely used, less selective alternatives: Fasudil and Y-27632. By presenting quantitative data, detailed experimental protocols, and clear visual representations of the underlying biology and workflows, this guide aims to empower researchers to make informed decisions when selecting a ROCK inhibitor for their specific needs.

Data Presentation: Kinase Inhibition Profiles

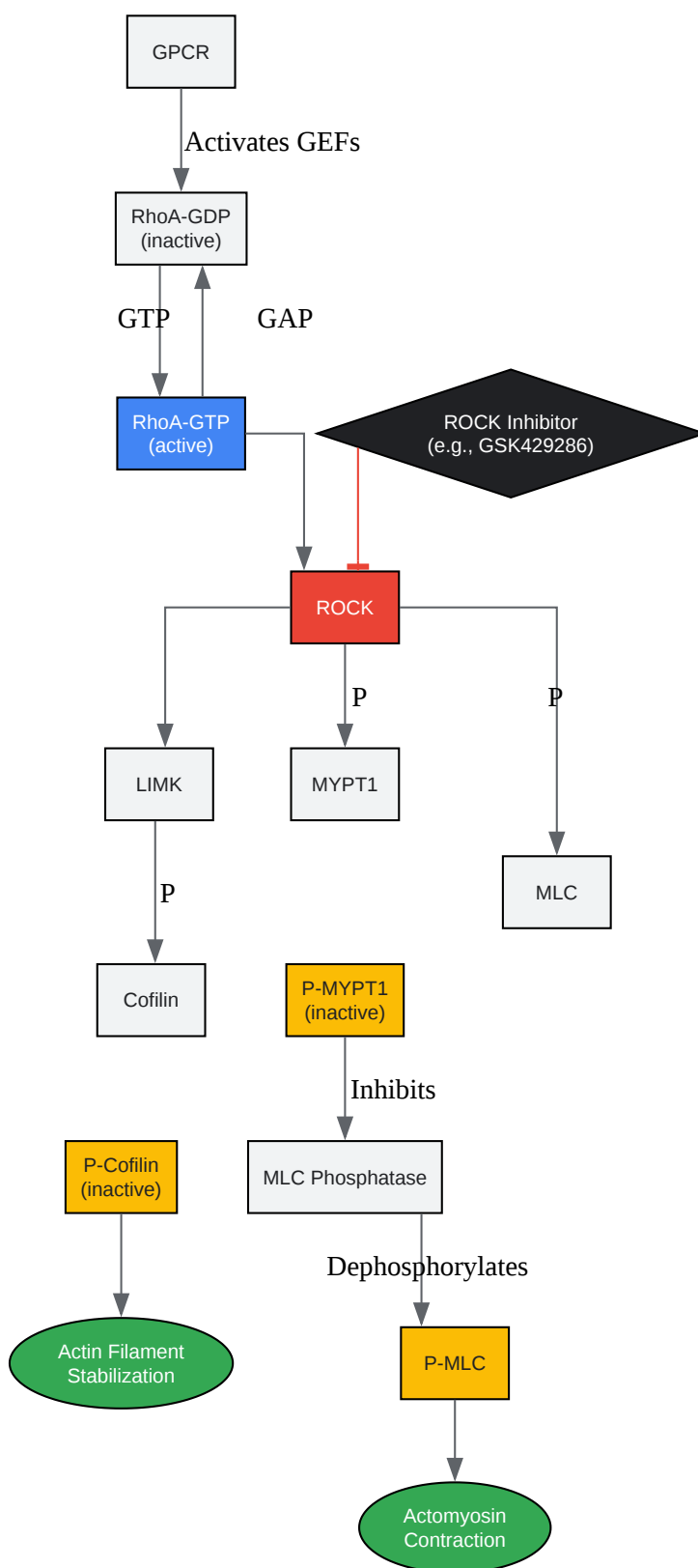
The following table summarizes the half-maximal inhibitory concentrations (IC50) of GSK429286, Fasudil, and Y-27632 against ROCK1, ROCK2, and a selection of other protein kinases. This data highlights the superior selectivity of GSK429286 for the ROCK isoforms.

Kinase Target	GSK429286 IC50 (nM)	Fasudil IC50 (nM)	Y-27632 IC50 (nM)
ROCK1	14	330 (Ki)[1]	~150
ROCK2	>20-fold lower than other kinases[2]	158[1]	~150
PKA	-	4,580[1]	-
PKC	-	12,300[1]	-
PKG	-	1,650[1]	-
RSK	780[3]	-	-
p70S6K	1,940[3]	-	-
MSK1	~5-fold less inhibited than ROCK2[2]	-	-

Note: Data is compiled from multiple sources and experimental conditions may vary. Direct comparison is best achieved when inhibitors are profiled in the same assay.

Mandatory Visualization

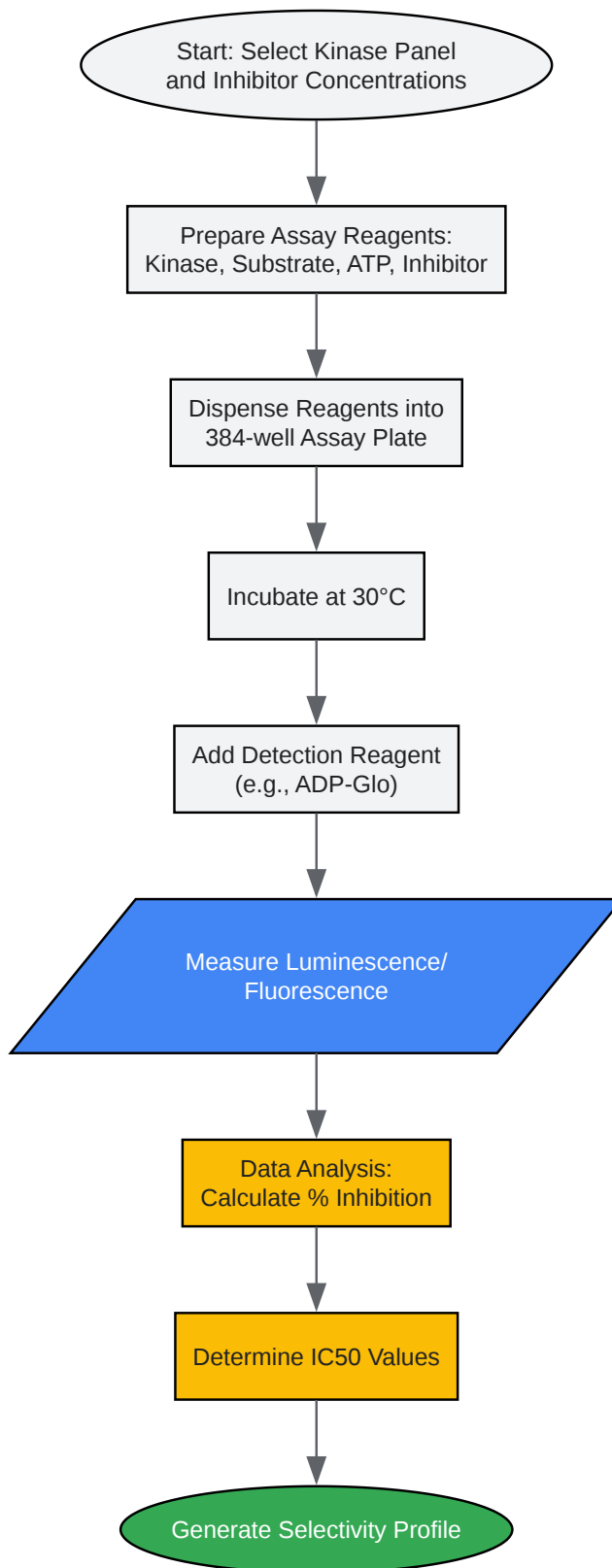
ROCK Signaling Pathway



[Click to download full resolution via product page](#)

Caption: The RhoA/ROCK signaling pathway, a key regulator of cytoskeletal dynamics.

Experimental Workflow: Kinase Inhibitor Selectivity Profiling



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. Endothelial Cell Tube Formation Assay | Thermo Fisher Scientific - HK [thermofisher.com]
- To cite this document: BenchChem. [Navigating the Kinome: A Comparative Guide to ROCK Inhibitor Cross-Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2649938#rock-in-11-cross-reactivity-studies\]](https://www.benchchem.com/product/b2649938#rock-in-11-cross-reactivity-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com